

# Ac-Pro-Leu-Gly-OH molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Ac-Pro-Leu-Gly-OH*

Cat. No.: *B1365548*

[Get Quote](#)

## Technical Guide: Ac-Pro-Leu-Gly-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the tetrapeptide **Ac-Pro-Leu-Gly-OH**, including its physicochemical properties, synthesis, and analytical characterization. This synthetic peptide serves as a valuable tool in various research applications, including enzyme interaction studies and as a model peptide for studying protein structure and function.<sup>[1]</sup>

## Physicochemical Properties

The fundamental properties of **Ac-Pro-Leu-Gly-OH** are summarized in the table below, providing a quick reference for experimental design and execution.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>25</sub> N <sub>3</sub> O <sub>5</sub>	[2][3]
Molecular Weight	327.38 g/mol	[2][3]
CAS Number	89626-38-0	[2]
Appearance	White Powder	
Solubility	Soluble in DMSO. Water soluble.[3][4]	
Storage	Store at -20°C	[4]

## Synthesis and Purification

**Ac-Pro-Leu-Gly-OH** is typically synthesized using the Solid Phase Peptide Synthesis (SPPS) methodology.[2] This technique offers significant advantages over solution-phase synthesis, including ease of purification and the ability to drive reactions to completion using excess reagents.[5]

## Experimental Protocol: Solid Phase Peptide Synthesis (SPPS)

The synthesis of **Ac-Pro-Leu-Gly-OH** follows a step-wise addition of amino acids to a solid support resin.

### 1. Resin Preparation:

- A suitable resin, such as a Wang or Rink amide resin, is selected.
- The resin is swelled in an appropriate solvent, typically dimethylformamide (DMF) or dichloromethane (DCM).

### 2. First Amino Acid Coupling:

- The C-terminal amino acid, Glycine (Gly), with its N-terminus protected by a fluorenylmethyloxycarbonyl (Fmoc) group (Fmoc-Gly-OH), is coupled to the resin.

- A coupling agent, such as dicyclohexylcarbodiimide (DCC) or 1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxide hexafluorophosphate (HATU), is used to facilitate the formation of the ester or amide bond.

### 3. Deprotection:

- The Fmoc protecting group is removed from the N-terminus of the resin-bound Glycine using a solution of piperidine in DMF. This exposes the free amine for the next coupling step.

### 4. Subsequent Amino Acid Couplings:

- The next protected amino acid in the sequence, Fmoc-Leu-OH, is activated with a coupling agent and added to the resin.
- The coupling and deprotection steps are repeated for Proline (Fmoc-Pro-OH).

### 5. N-terminal Acetylation:

- Following the final deprotection step, the N-terminus of the Proline residue is acetylated using acetic anhydride and a base, such as diisopropylethylamine (DIEA), in DMF.

### 6. Cleavage and Deprotection:

- The completed peptide is cleaved from the resin, and the side-chain protecting groups are simultaneously removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers (e.g., triisopropylsilane and water) to prevent side reactions.

### 7. Precipitation and Purification:

- The cleaved peptide is precipitated from the cleavage mixture using cold diethyl ether.
- The crude peptide is then purified using preparative reverse-phase high-performance liquid chromatography (RP-HPLC).

## Quality Control and Characterization

The purity and identity of the synthesized **Ac-Pro-Leu-Gly-OH** are confirmed using analytical techniques.

## Experimental Protocol: HPLC and Mass Spectrometry

### 1. High-Performance Liquid Chromatography (HPLC):

- Purpose: To assess the purity of the synthesized peptide.
- Methodology: An analytical RP-HPLC system equipped with a C18 column is used. A gradient of two mobile phases, typically water with 0.1% TFA (Solvent A) and acetonitrile with 0.1% TFA (Solvent B), is employed to elute the peptide. Detection is performed using a UV detector at a wavelength of 214 nm or 280 nm. The purity is determined by integrating the area of the main peak relative to the total peak area.

### 2. Mass Spectrometry (MS):

- Purpose: To confirm the molecular weight of the synthesized peptide.
- Methodology: Electrospray ionization mass spectrometry (ESI-MS) is commonly used. The purified peptide is dissolved in a suitable solvent and infused into the mass spectrometer. The resulting mass spectrum will show a peak corresponding to the  $[M+H]^+$  ion of **Ac-Pro-Leu-Gly-OH**, which should match the calculated molecular weight.

## Applications in Research

**Ac-Pro-Leu-Gly-OH** serves as a versatile tool in various research domains:

- Enzyme Substrate and Inhibitor Studies: It can be used as a substrate for proteases or as a starting point for the design of enzyme inhibitors.[\[1\]](#)
- Protein Structure and Folding: The defined sequence, including the turn-inducing Proline residue, makes it a useful model for studying peptide and protein folding dynamics.
- Biochemical and Cellular Assays: As a well-characterized synthetic peptide, it can be used as a standard or control in a variety of biochemical and cellular assays.

## Visualizations

## Synthesis and Quality Control Workflow

The following diagram illustrates the general workflow for the synthesis and quality control of **Ac-Pro-Leu-Gly-OH**.

Caption: Workflow for the synthesis and quality control of **Ac-Pro-Leu-Gly-OH**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [aa pep.bocsci.com](http://aa pep.bocsci.com) [[aa pep.bocsci.com](http://aa pep.bocsci.com)]
- 2. Purchase Directly from Ac-Pro-Leu-Gly-OH | China Ac-Pro-Leu-Gly-OH Supplies [[liwei-peptide.com](http://liwei-peptide.com)]
- 3. Ac-Pro-Leu-Gly-OH | 89626-38-0 | FA109853 | Biosynth [[biosynth.com](http://biosynth.com)]
- 4. [glpbio.com](http://glpbio.com) [[glpbio.com](http://glpbio.com)]
- 5. [bachem.com](http://bachem.com) [[bachem.com](http://bachem.com)]
- To cite this document: BenchChem. [Ac-Pro-Leu-Gly-OH molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1365548#ac-pro-leu-gly-oh-molecular-weight-and-formula>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)